

Technical Guide: 1-Methyl-2-oxopiperidine-4-carboxylic acid

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Compound of Interest

Compound Name: 1-Methyl-2-oxopiperidine-4-carboxylic acid

Cat. No.: B1291826

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InChI Key: FQRTVGXATBBMPJ-UHFFFAOYSA-N

This technical guide provides a comprehensive overview of **1-Methyl-2-oxopiperidine-4-carboxylic acid**, a heterocyclic compound of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document details its chemical identifiers, a proposed synthetic pathway with experimental protocols, and its physicochemical properties.

Chemical Identity and Properties

1-Methyl-2-oxopiperidine-4-carboxylic acid is a derivative of piperidine, featuring a methyl group at the nitrogen atom, a carbonyl group at the second position, and a carboxylic acid at the fourth position.

Table 1: Chemical Identifiers and Physicochemical Properties

Identifier	Value	Source
IUPAC Name	1-methyl-2-oxopiperidine-4-carboxylic acid	PubChem
InChI	InChI=1S/C7H11NO3/c1-8-3-2-5(10)11)4-6(8)9/h5H,2-4H2,1H3,(H,10,11)	PubChem[1]
InChI Key	FQRTVGXATBBMPJ-UHFFFAOYSA-N	PubChem[1]
Canonical SMILES	CN1CCC(CC1=O)C(=O)O	PubChem[1]
Molecular Formula	C7H11NO3	PubChem[1]
Molecular Weight	157.17 g/mol	PubChem
CAS Number	1000932-09-1	
Predicted XlogP	-0.7	PubChem[1]
Predicted Hydrogen Bond Donors	1	PubChem
Predicted Hydrogen Bond Acceptors	3	PubChem
Predicted Rotatable Bond Count	1	PubChem

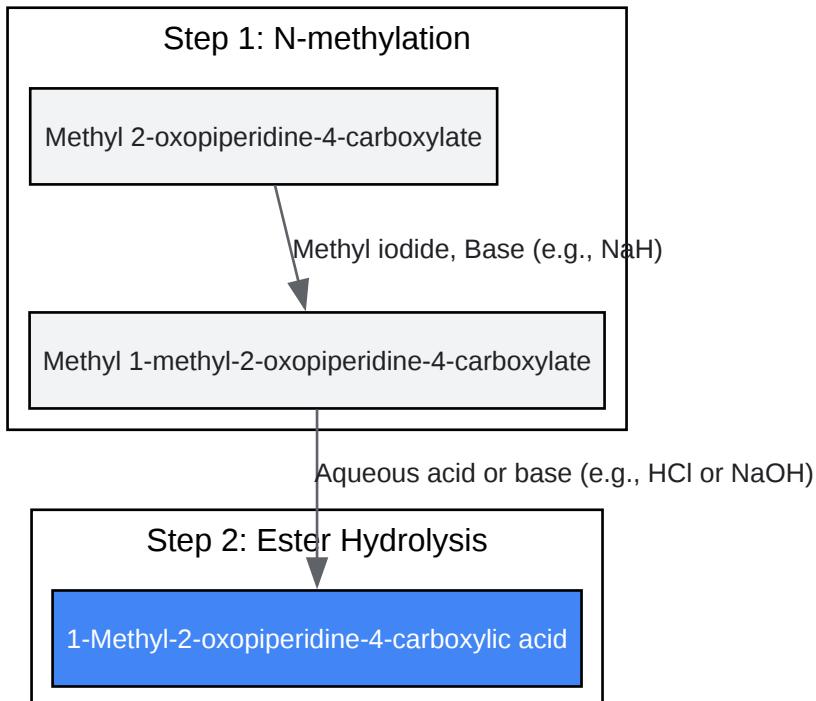
Proposed Synthesis

While specific literature detailing the synthesis of **1-Methyl-2-oxopiperidine-4-carboxylic acid** is not readily available, a plausible synthetic route can be devised based on established methodologies for related piperidine derivatives. A potential approach involves the hydrolysis of the corresponding methyl ester, methyl 1-methyl-2-oxopiperidine-4-carboxylate.

Proposed Synthetic Workflow

The following diagram illustrates a proposed two-step synthesis starting from a commercially available precursor.

Proposed Synthesis of 1-Methyl-2-oxopiperidine-4-carboxylic acid

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References

- 1. PubChemLite - 1-methyl-2-oxopiperidine-4-carboxylic acid (C₇H₁₁NO₃)
[pubchemlite.lcsb.uni.lu]
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